

# Butopyronoxyl chemical identification

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## Compound Focus: Butopyronoxyl

CAS No.: 532-34-3

Cat. No.: S573625

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## Chemical and Physical Properties

The table below summarizes the key identification and physical property data for **Butopyronoxyl**.

Property	Value / Description
IUPAC Name	butyl 3,4-dihydro-2,2-dimethyl-4-oxo-2H-pyran-6-carboxylate [1]
CAS Registry Number	532-34-3 [2] [1] [3]
EC Number	208-535-3 [1] [4]
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O <sub>4</sub> [2] [1] [3]
Molecular Weight	226.27 g/mol [1] [3] [4]
Appearance	Pale orange-red or yellow to green liquid; aromatic odor [1] [4]
Density	1.054 g/mL at 25°C [2] [3] [4]
Melting Point	25°C [2] [3] [4]
Boiling Point	256-272°C (at 760 mmHg) [2] [3] [4]
Flash Point	112.7 - >230 °F [2] [3] [4]

Property	Value / Description
Water Solubility	275 mg/L at 20 °C and pH 7 (moderate) [1]
Log P (Partition Coefficient)	2.42 (indicates low potential for bioaccumulation) [1]
Stability	Reasonably stable in air; slowly affected by light [4]

## Applications and Efficacy

**Butopyronoxyl** is used as an insect repellent applied to human skin and clothing for protection against biting insects [1].

- **Example Pests Controlled:** Mosquitoes, ticks, flies, stable flies, and gnats [2] [1].
- **Mode of Action:** It functions primarily as a repellent, disrupting the insect's ability to find a host [1]. Its action is classified under the IRAC MoA code "UNM," which stands for "Unclassified MoA - Repellents" [1].
- **Regulatory Status:** It is **not approved** under the EC Regulation 1107/2009 for pesticide use in the European Union [1].

## Toxicological and Safety Data

The toxicological profile of **Butopyronoxyl**, primarily based on older studies, is summarized in the table below.

Aspect	Data
Acute Oral LD <sub>50</sub> (Rat)	7,400 µL/kg (approx. 7.8 g/kg) [2]
Acute Oral LD <sub>50</sub> (Mouse)	11,600 µL/kg (approx. 12.2 g/kg) [2]
Acute Dermal LD <sub>50</sub> (Rabbit)	>10 mL/kg [2]

Aspect	Data
Toxic Effects	Liver damage (change in gall bladder structure/function) observed in rodents and chickens [2] [4]
Skin Irritation	Mild skin irritant [4]
Risk Phrases	R38 (Irritating to the skin) [2] [3]
Safety Phrases	S37/39 (Wear suitable gloves and eye/face protection) [2] [3]
WGK Germany	3 (Highly water polluting) [2] [3] [4]

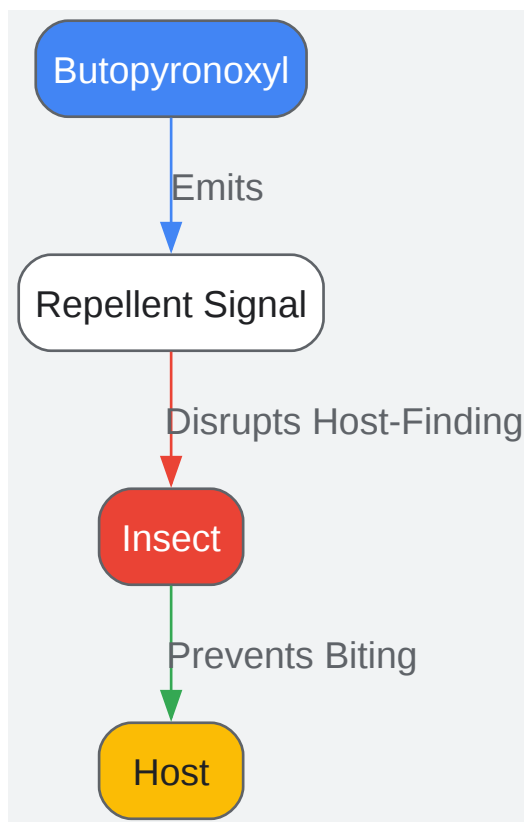
## Synthesis Protocol

One synthesis method for **Butopyronoxyl** is described as follows [4]:

- **Procedure:** To a flame-dried flask under a nitrogen atmosphere, add freshly distilled Rawal's diene and chloroform. Benzaldehyde is added dropwise via a gas-tight syringe. The reaction mixture is stirred at room temperature for 2 hours, then diluted with dichloromethane and cooled to -78 °C. Acetyl chloride is added, and after stirring for 30 minutes, saturated sodium carbonate is added. The organic layer is separated, and the aqueous phase is extracted with dichloromethane. The combined organic phase is dried, filtered, and concentrated to yield a yellow oil, which is purified by flash chromatography.
- **Reported Yield:** 86% overall yield [4].

## Signaling Pathways and Mechanism

Current scientific databases contain very little specific data on the signaling pathways or molecular targets of **Butopyronoxyl** [1]. Its primary mechanism is noted as a repellent with an unclassified mode of action (IRAC Code: UNM) [1]. The following diagram illustrates this general repellent action based on the available description.



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Diagram: Conceptual representation of **Butopyronoxyl's** repellent action, which disrupts an insect's ability to locate a host.

## Information Gaps and Further Research

The search results indicate significant data gaps for **Butopyronoxyl**. Key areas where information is missing include [1]:

- **Environmental Fate:** No definitive data on soil degradation, aqueous photolysis, or hydrolysis.
- **Ecotoxicology:** Limited data on effects on earthworms, non-target plants, and bees.
- **Detailed Mammalian Toxicology:** Lacking chronic toxicity, carcinogenicity, and reproductive toxicity studies.
- **Specific Molecular Interactions:** The exact biochemical target and signaling pathway interference remain unverified.

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## References

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To cite this document: Smolecule. [Butopyronoxyl chemical identification]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b573625#butopyronoxyl-chemical-identification>]

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